

Delcasertib storage conditions stability

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Compound Focus: Delcasertib

CAS No.: 949100-39-4

Cat. No.: S1793391

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Chemical and Storage Specifications

The table below summarizes the key physical and storage information for **Delcasertib** and its more stable salt form, **Delcasertib** hydrochloride [1] [2] [3].

Property	Delcasertib (Free Form)	Delcasertib Hydrochloride (Salt Form)
Synonyms	KAI-9803, BMS-875944 [1] [4]	KAI-9803 hydrochloride, BMS-875944 hydrochloride [2] [3]
CAS Number	949100-39-4 [1]	N/A (provided as a hydrochloride salt) [2]
Molecular Formula	$C_{120}H_{199}N_{45}O_{34}S_2$ [1]	$C_{120}H_{200}ClN_{45}O_{34}S_2$ [2] [3]
Molecular Weight	2880.28 g/mol [1]	2916.74 g/mol [2] [3]
Appearance	Solid; White to off-white [1]	Solid; White to off-white [2]
Form Stability	Prone to instability (free form) [1]	Recommended stable salt form [1] [2]
Primary Storage	Sealed storage, away from moisture [1]	Sealed storage, away from moisture and light [2]

Property	Delcasertib (Free Form)	Delcasertib Hydrochloride (Salt Form)
Long-Term Storage	Powder: -80°C for 2 years; -20°C for 1 year [1]	Powder: -80°C for 2 years; -20°C for 1 year [2]
In-Solvent Storage	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture) [1]	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture and light) [2]

Handling and Solubility Protocols

For the hydrochloride salt form, the recommended solvent and preparation methods are as follows [2] [3]:

Solvent System	PBS (Phosphate Buffered Saline)
Solubility	~50 mg/mL (17.14 mM) in PBS [2] [3]
Preparation Instructions	Dissolve in PBS to the desired concentration. The solution should be prepared with sonication to aid dissolution, resulting in a clear solution [2] [3].
Stock Solution Storage	For in vitro use, freshly prepared aqueous solutions are recommended. If stock solutions are prepared, they should be aliquoted and stored at -80°C for up to 6 months or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles [2].

Experimental Application In Vivo

One cited study used **Delcasertib** in a rat model. The experimental details are summarized below [1] [2] [3].

Parameter	Specification
Animal Model	Six-week-old male Crl:CD(SD) rats [1] [2] [3]
Dosage	1 mg/kg (for pharmacokinetic analysis) [1] [2] [3]

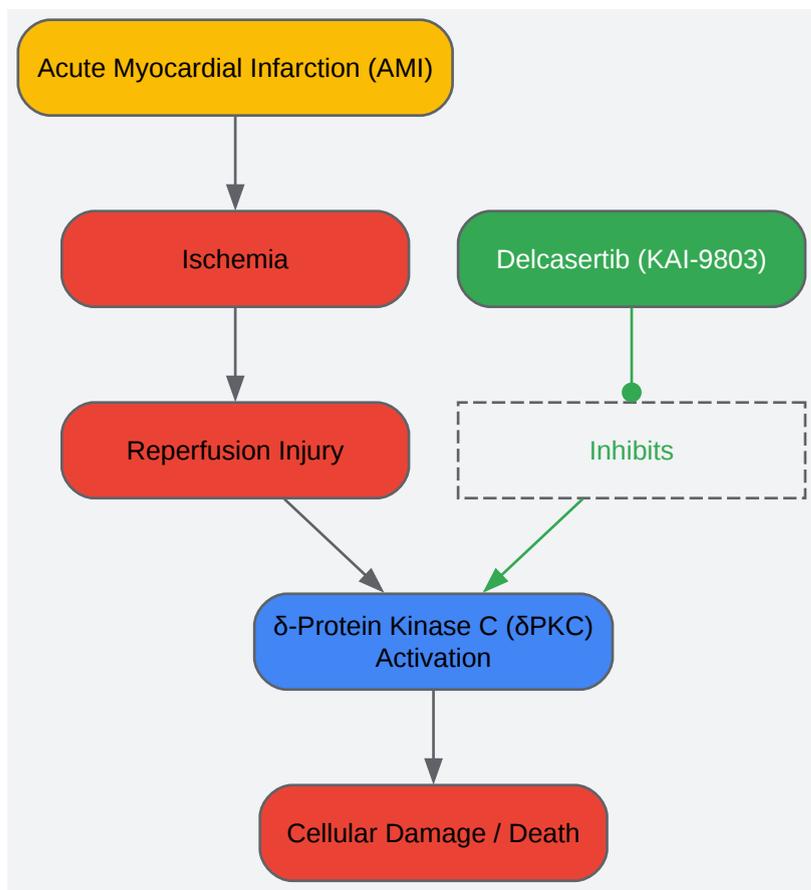
Parameter	Specification
Route of Administration	Intravenous injection via the femoral vein [1] [2] [3]
Experimental Outcome	The compound, facilitated by its TAT carrier peptide, was effectively distributed to tissues including the liver, kidney, and heart [1] [2] [3].

Important Research-Use Information

- **Clinical Status: Delcasertib** reached Phase II clinical trials for acute anterior ST-segment elevation myocardial infarction (STEMI). However, the **PROTECTION AMI trial concluded that Delcasertib did not reduce biomarkers of myocardial injury** compared to a placebo when administered as an adjunct to primary percutaneous coronary intervention (PCI). Its clinical development for this indication appears to have been halted [5].
- **Use Restriction:** It is critical to note that **Delcasertib** is designated "**For research use only. We do not sell to patients.**" [1] [2] [3].

Mechanism of Action and Context

The following diagram illustrates the intended mechanism of action of **Delcasertib** and the context of its investigation.



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As the diagram shows, **Delcasertib** was investigated as a **potent and selective inhibitor of delta-protein kinase C (δ PKC)** [1] [2] [3]. The scientific rationale was that during a heart attack, blood flow restoration (reperfusion) can paradoxically cause additional injury, a process in which δ PKC activation plays a key role [6]. By inhibiting δ PKC, **Delcasertib** was intended to reduce this reperfusion injury and limit the final infarct size [1].

Essential Practical Notes for Researchers

- **Prioritize the Salt Form:** For all new experiments, the **Delcasertib hydrochloride** form should be used due to its better stability profile compared to the unstable free form [1] [2].
- **Prevent Moisture and Decomposition:** The powder must be stored sealed and protected from moisture. For the hydrochloride salt, protection from light is also recommended [2].
- **Prepare Solutions Freshly:** For in vivo studies, prepare solutions promptly before use. If stock solutions are essential, store them at the recommended low temperatures in single-use aliquots [2].

- **Acknowledge Clinical Status:** Future research directions involving **Delcasertib** should consider the negative outcome of the PROTECTION AMI clinical trial [5].

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